

A Comparative Guide to Clodinafop-Propargyl Formulations: Field Trial Data and Efficacy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Clodinafop-propargyl*

Cat. No.: *B133425*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of various **clodinafop-propargyl** formulations based on field trial data. **Clodinafop-propargyl** is a post-emergence herbicide widely used for the control of grassy weeds in cereal crops, particularly wheat. Its efficacy can be influenced by its formulation, application rate, and whether it is used alone or in combination with other herbicides. This document summarizes key performance indicators from multiple studies to assist researchers and agricultural scientists in evaluating and selecting appropriate formulations for weed management strategies.

Performance Data from Field Trials

The following tables summarize quantitative data from various field trials comparing different **clodinafop-propargyl** formulations and tank-mixes. The key parameters presented are weed control efficiency, impact on wheat grain yield, and observed phytotoxicity.

Table 1: Efficacy of **Clodinafop-Propargyl** Formulations and Tank-Mixes on Weed Control

Treatment	Application Rate (g a.i./ha)	Target Weeds	Weed Control Efficiency (%)	Weed Density (No./m ²)	Weed Dry Weight (g/m ²)
Clodinafop-propargyl 15 WDG	30	Phalaris minor, Avena ludoviciana	<50	-	-
Clodinafop-propargyl 15 WDG	60	Phalaris minor, Avena ludoviciana	80-100	-	-
Clodinafop-propargyl 15 WDG	90	Phalaris minor, Avena ludoviciana	80-100	-	-
Clodinafop-propargyl 15 WDG	120	Phalaris minor, Avena ludoviciana	80-100	-	-
Clodinafop-propargyl + Metsulfuron methyl	60 + 4	Grassy and Broadleaf Weeds	85.26[1][2]	14.61[1]	24.73[1]
Clodinafop-propargyl + Metribuzin	60 + 175	Grassy and Broadleaf Weeds	85.06[1]	14.89	25.06
Clodinafop-propargyl + Carfentrazone ethyl	60 + 20	Grassy and Broadleaf Weeds	82.90[1]	18.05	28.68
Ready-mix Clodinafop + Metsulfuron (UPH-206)	60 + 4	Phalaris minor, Avena ludoviciana, Broadleaf weeds	Effective Control	-	-

Nano-formulated Clodinafop-propargyl/cloquintocet-methyl	-	Mixed Weeds	>95	-	-
Nano-tribenuron-methyl + Nano-clodinafop-propargyl/cloquintocet-methyl	-	Mixed Weeds	99	-	-

Table 2: Impact of **Clodinafop-Propargyl** Formulations on Wheat Grain Yield

Treatment	Application Rate (g a.i./ha)	Wheat Grain Yield (kg/ha)	Yield Increase over Weedy Check (%)
Clodinafop-propargyl 15 WDG (60 g/ha)	60	At par with Topik® 60 g/ha	-
Clodinafop-propargyl 15 WDG (90 g/ha)	90	At par with Topik® 60 g/ha	-
Clodinafop-propargyl 15 WDG (120 g/ha)	120	At par with Topik® 60 g/ha	-
Clodinafop-propargyl + Metsulfuron methyl	60 + 4	4854[1][2]	-
Clodinafop-propargyl + Metribuzin	60 + 175	4665[3]	-
Clodinafop-propargyl + Carfentrazone ethyl	60 + 20	-	-
Ready-mix Clodinafop + Metsulfuron (75 g/ha) + Surfactant	75	5770 (Year 1), 5500 (Year 2)[4]	-
Weedy Check	-	3175[3]	-
Hand Weeding	-	5017[3]	-

Table 3: Phytotoxicity of **Clodinafop-Propargyl** Formulations on Wheat

Treatment	Application Rate (g a.i./ha)	Phytotoxicity Symptoms	Remarks
Clodinafop-propargyl 15 WDG	90	No significant phytotoxicity	-
Clodinafop-propargyl 15 WDG	120	Slight, temporary phytotoxicity[5]	Effects disappeared within 30 days after application.[5]
Metribuzin + Clodinafop-propargyl (pre-mix)	140 + 40 and 210 + 60	Phytotoxic effect on the crop[6]	Reduced grain yield. [6]
Ready-mix Clodinafop + Metsulfuron (UPH- 206)	Up to 120 + 8	No phytotoxicity in Year 1. Yellowing of leaves at 10 and 20 DAT in Year 2, which recovered.	-

Experimental Protocols

The data presented in this guide were derived from field experiments conducted under varied geographical and environmental conditions. A generalized experimental protocol is outlined below, based on the methodologies reported in the cited studies.

Objective: To evaluate the bio-efficacy and phytotoxicity of different **clodinafop-propargyl** formulations for weed control in wheat.

Experimental Design:

- Design: Randomized Block Design (RBD).
- Replications: A minimum of three replications for each treatment.
- Plot Size: To be determined based on field availability and equipment, but sufficiently large to minimize edge effects and allow for representative sampling.

Treatments:

- **Herbicide Formulations:** Include different formulations of **clodinafop-propargyl** (e.g., Wettable Powder - WP, Emulsifiable Concentrate - EC, Water Dispersible Granules - WDG).
- **Application Rates:** Test a range of doses, including the recommended rate, and higher and lower rates to determine dose-response relationships.
- **Tank-Mixes and Ready-Mixes:** Include treatments of **clodinafop-propargyl** in combination with other herbicides targeting broadleaf weeds (e.g., metsulfuron-methyl, carfentrazone-ethyl).
- **Controls:** Include a weedy check (no herbicide application) and a weed-free check (manual hand weeding) for comparison.

Experimental Procedure:

- **Site Selection and Preparation:** Select a field with a known history of infestation by the target weed species. Prepare the seedbed according to standard local practices for wheat cultivation.
- **Sowing:** Sow a suitable wheat variety at the recommended seed rate and row spacing.
- **Herbicide Application:**
 - Apply post-emergence herbicides at the recommended crop and weed growth stage, typically 30-35 days after sowing (DAS).
 - Use a calibrated knapsack sprayer with a flat fan nozzle to ensure uniform application.
 - The spray volume should be adequate for thorough coverage, often around 375-500 liters per hectare.
- **Data Collection:**
 - **Weed Density and Dry Weight:** At specified intervals after application (e.g., 60 DAS), use quadrats to count the number of weeds per square meter and collect above-ground weed biomass for dry weight determination.

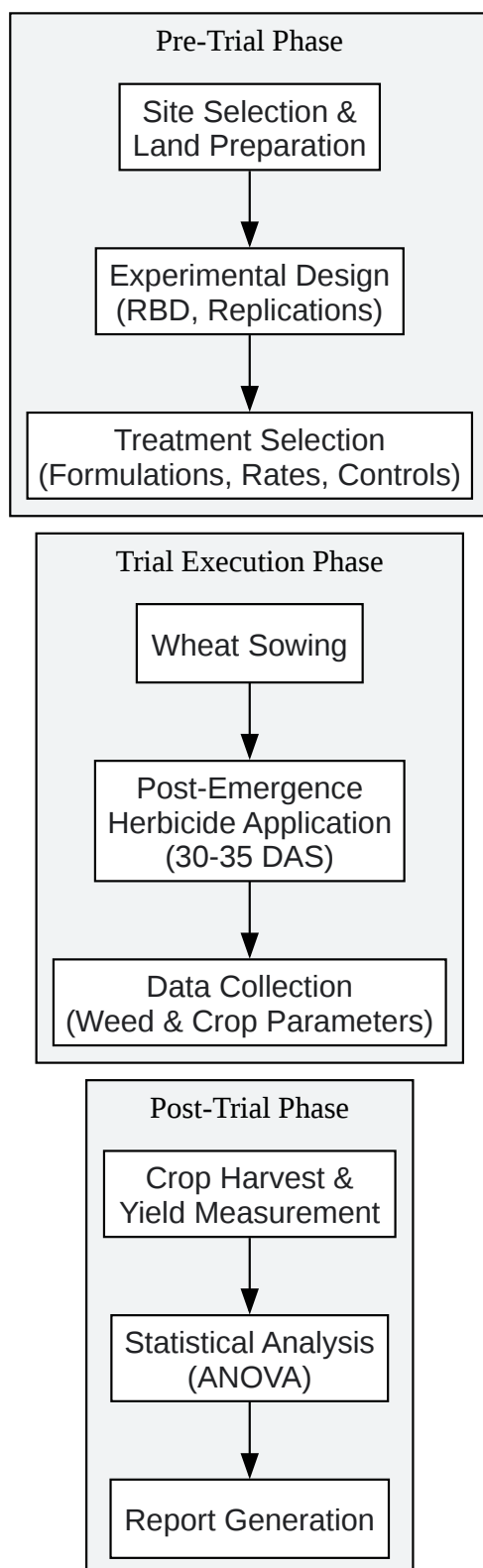
- Weed Control Efficiency (WCE): Calculate using the formula: $WCE (\%) = [(WDC - WDT) / WDC] * 100$, where WDC is the weed density/dry weight in the weedy check and WDT is the weed density/dry weight in the treated plot.
- Crop Phytotoxicity: Visually assess crop injury at regular intervals after herbicide application (e.g., 3, 10, 20 days after treatment) on a scale of 0-100, where 0 indicates no injury and 100 indicates complete crop death.
- Yield and Yield Components: At crop maturity, harvest the net plot area to determine grain yield, straw yield, and other relevant yield attributes such as the number of effective tillers and 1000-grain weight.

Statistical Analysis: Analyze the collected data using Analysis of Variance (ANOVA) appropriate for a Randomized Block Design. Use a suitable post-hoc test (e.g., Tukey's HSD) to compare treatment means at a significance level of $p < 0.05$.

Visualizations

Experimental Workflow

The following diagram illustrates the typical workflow for a field trial comparing herbicide formulations.

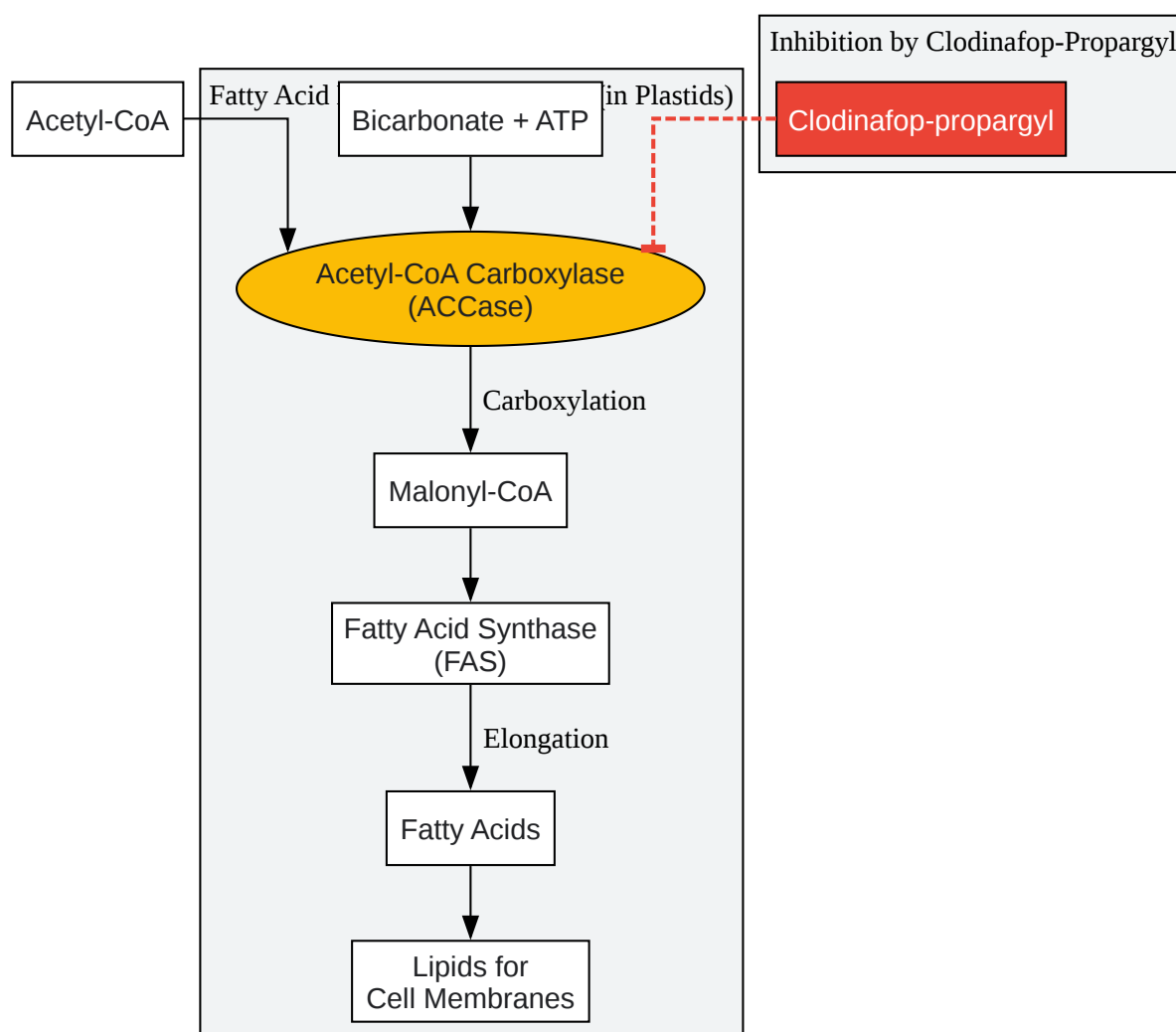


[Click to download full resolution via product page](#)

Caption: Workflow for a typical herbicide field trial.

Signaling Pathway: Mode of Action of Clodinafop-Propargyl

Clodinafop-propargyl is an inhibitor of the enzyme Acetyl-CoA Carboxylase (ACCase), which is a critical enzyme in the biosynthesis of fatty acids in plants. By blocking this enzyme, **clodinafop-propargyl** disrupts the production of lipids, which are essential components of cell membranes. This ultimately leads to the death of susceptible grass weeds.



[Click to download full resolution via product page](#)

Caption: Inhibition of ACCase by **Clodinafop-propargyl**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Malonyl-CoA - Wikipedia [en.wikipedia.org]
- 2. Plant Acetyl-CoA Carboxylase: Structure, Biosynthesis, Regulation, and Gene Manipulation for Plant Breeding [jstage.jst.go.jp]
- 3. researchgate.net [researchgate.net]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. Plant acetyl-CoA carboxylase: structure, biosynthesis, regulation, and gene manipulation for plant breeding - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [A Comparative Guide to Clodinafop-Propargyl Formulations: Field Trial Data and Efficacy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b133425#field-trial-data-comparing-clodinafop-propargyl-formulations]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com